

Stoichiometry and composition range in neodymium sulfides

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Compound of Interest

Compound Name: Neodymium sulfide

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An In-depth Technical Guide on the Stoichiometry and Composition Range in **Neodymium Sulfides**

Introduction

Neodymium, a rare-earth element, forms a series of binary compounds with sulfur, known as **neodymium sulfides**. These materials have garnered significant interest from the scientific community due to their unique magnetic, optical, and electronic properties.^[1] Applications for these compounds are found in high-performance inorganic pigments, optoelectronic devices such as lasers and photodetectors, and as components in advanced magnetic materials and catalysts.^{[1][2][3]}

The neodymium-sulfur system is characterized by a variety of stable stoichiometric phases, most notably neodymium monosulfide (NdS) and neodymium(III) sulfide (Nd₂S₃).^{[2][4]} Furthermore, the system exhibits a significant composition range, particularly between Nd₂S₃ and Nd₃S₄, arising from the ability of the crystal lattice to accommodate sulfur vacancies at high temperatures.^[2] This guide provides a comprehensive overview of the known stoichiometries, composition ranges, and experimental protocols for the synthesis and characterization of **neodymium sulfides**, tailored for researchers and materials scientists.

Stoichiometric Phases and Their Properties

The neodymium-sulfur system features several well-defined stoichiometric compounds, each with distinct crystal structures and physical properties. The primary oxidation states for

neodymium in these sulfides are +2 and +3.[2][4]

- Neodymium Monosulfide (NdS): In this compound, neodymium exhibits a +2 oxidation state. [4][5] NdS possesses a cubic crystal structure of the NaCl type and displays metallic conductivity.[6][7][8] At temperatures below 8.4 K, it undergoes a phase transition to an antiferromagnetic state.[6]
- Neodymium(III) Sulfide (Nd₂S₃): Also known as neodymium sesquisulfide, this is the most common sulfide of neodymium, with the metal in a +3 oxidation state.[2] It is an electrical insulator or an n-type semiconductor and exists in multiple polymorphic forms.[1][2][3]
 - α-Nd₂S₃: This is a low-temperature form with an orthorhombic crystal system, appearing as a red-brown solid.[1][3][9]
 - β-Nd₂S₃: This phase has a tetragonal crystal structure.[2]
 - γ-Nd₂S₃: The high-temperature, cubic form is a light green or yellow solid with a Th₃P₄-type structure.[1][2][3]

Data Presentation: Properties of Stoichiometric Neodymium Sulfides

The quantitative properties of the primary **neodymium sulfide** phases are summarized in the table below for easy comparison.

Formula	Common Name(s)	Nd Oxidation State	Crystal System(s)	Appearance	Melting Point (°C)	Density (g/cm ³)	Electrical Properties
NdS	Neodymium monosulfide	+2	Cubic (NaCl type)[5][7][8]	Crystals	2,200[7]	6.15[7]	Metallic conductivity[6]
Nd ₂ S ₃	Neodymium(III) sulfide, Dineodymium trisulfide	+3	α: Orthorhombic[2][3]	α: Red-brown[1][3]	2,207[1][3]	5.46[1][3]	Insulator[2], n-type semiconductor[1][3]
β: Tetragonal[2]	γ: Light green/Yellow[2][3]						
	γ: Cubic (Th ₃ P ₄ type)[2][3]						

Compositional Ranges and Non-Stoichiometry

A key feature of the neodymium-sulfur system is the existence of non-stoichiometric phases, which form a continuous or near-continuous composition range.

When γ-Nd₂S₃ is heated in a vacuum at high temperatures (e.g., 1650 °C), it can lose sulfur atoms.[2] This process creates sulfur vacancies in the crystal lattice, leading to the formation of a range of compositions between Nd₂S₃ and Nd₃S₄. [2] This corresponds to a sulfur-to-neodymium atomic ratio (S/Nd) ranging from 1.5 down to approximately 1.33. These phases are structurally related to the γ-Nd₂S₃ cubic structure.

Data Presentation: Compositional Ranges in the Nd-S System

Composition Range (S/Nd ratio)	Corresponding Formulas	Phase Description	Formation Conditions
1.33 to 1.50	Nd_3S_4 to Nd_2S_3	Solid solution based on the $\gamma\text{-Nd}_2\text{S}_3$ structure with varying sulfur vacancy concentrations.	Formed by heating $\gamma\text{-Nd}_2\text{S}_3$ in a vacuum, which promotes the loss of sulfur atoms. [2]

Experimental Protocols

The synthesis of specific **neodymium sulfide** phases requires precise control over stoichiometry and reaction conditions. Below are detailed methodologies for key synthesis and characterization experiments.

Synthesis Protocols

4.1.1 Direct Reaction of Elements (Solid-State Synthesis)

This is a common method for producing both NdS and Nd_2S_3 from high-purity starting materials.

- Objective: Synthesize NdS or Nd_2S_3 .
- Materials: High-purity neodymium metal (powder or filings), elemental sulfur powder (99.99%+).
- Procedure:
 - Stoichiometric amounts of neodymium and sulfur are weighed according to the target compound (e.g., a 2:3 molar ratio for Nd_2S_3).[\[2\]](#)
 - The reactants are thoroughly mixed in an inert atmosphere (e.g., an argon-filled glovebox) to prevent oxidation.

- The mixture is placed in a quartz ampoule.
- The ampoule is evacuated to a high vacuum ($< 10^{-5}$ Torr) and seal-torched.
- The sealed ampoule is placed in a programmable tube furnace and heated slowly to a high temperature (e.g., 600-900 °C) and held for an extended period (24-72 hours) to allow for complete reaction.
- The furnace is then cooled slowly to room temperature to ensure homogeneity and crystallinity of the product.
- Purification (Optional): The resulting Nd_2S_3 can be further purified via chemical vapor transport using iodine as a transport agent.[2]

4.1.2 Sulfidation of Neodymium Oxide

This method is suitable for producing Nd_2S_3 when neodymium oxide is the available precursor.

- Objective: Synthesize Nd_2S_3 from Nd_2O_3 .
- Materials: Neodymium(III) oxide (Nd_2O_3) powder, hydrogen sulfide (H_2S) gas.
- Procedure:
 - A crucible containing Nd_2O_3 powder is placed inside a tube furnace.
 - The furnace is purged with an inert gas (e.g., argon or nitrogen).
 - A controlled flow of H_2S gas is introduced into the furnace tube.
 - The temperature is raised to approximately 1450 °C.[2]
 - The reaction $\text{Nd}_2\text{O}_3 + 3\text{H}_2\text{S} \rightarrow \text{Nd}_2\text{S}_3 + 3\text{H}_2\text{O}$ proceeds at this temperature.[2]
 - After the reaction is complete, the H_2S flow is stopped, and the furnace is cooled to room temperature under an inert gas flow.

4.1.3 Carbon Reduction of Neodymium Sulfate

This technique can yield α -Nd₂S₃ at lower temperatures.

- Objective: Synthesize α -Nd₂S₃.
- Materials: Anhydrous neodymium sulfate (Nd₂(SO₄)₃), activated carbon, elemental sulfur.
- Procedure:
 - Anhydrous Nd₂(SO₄)₃ is mixed with activated carbon.
 - The mixture is heated in a furnace to over 1073 K (800 °C) in the presence of sulfur vapor.
[9]
 - The combination of carbon reduction and a sulfur-rich atmosphere facilitates the formation of single-phase α -Nd₂S₃. [9]

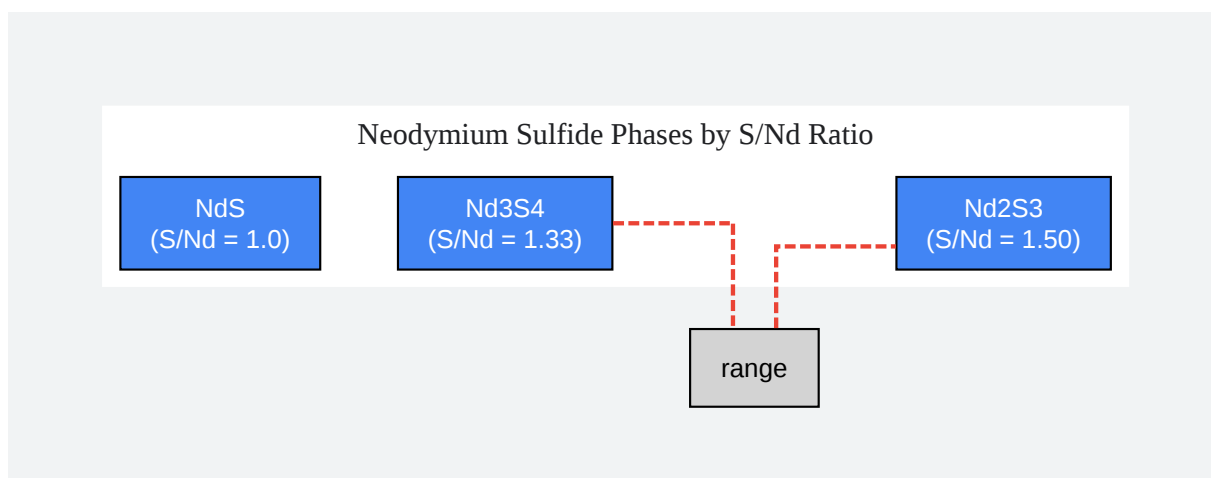
Characterization Protocols

- X-Ray Diffraction (XRD): Used to identify the crystal structure and phase purity of the synthesized **neodymium sulfide** powders. Samples are typically scanned over a 2 θ range of 10-90° using Cu K α radiation. The resulting diffraction pattern is compared with standard patterns from crystallographic databases.
- Scanning Electron Microscopy (SEM): Provides information on the morphology, particle size, and surface features of the synthesized materials.
- Energy-Dispersive X-ray Spectroscopy (EDS): Often coupled with SEM, EDS is used to determine the elemental composition of the sample, confirming the Nd:S stoichiometric ratio.
- Thermogravimetric/Differential Thermal Analysis (TGA/DTA): These techniques are used to study the thermal stability of the **neodymium sulfides** and to investigate the reaction mechanisms during synthesis, such as the decomposition of precursors or the loss of sulfur at high temperatures. [10]

Visualizations

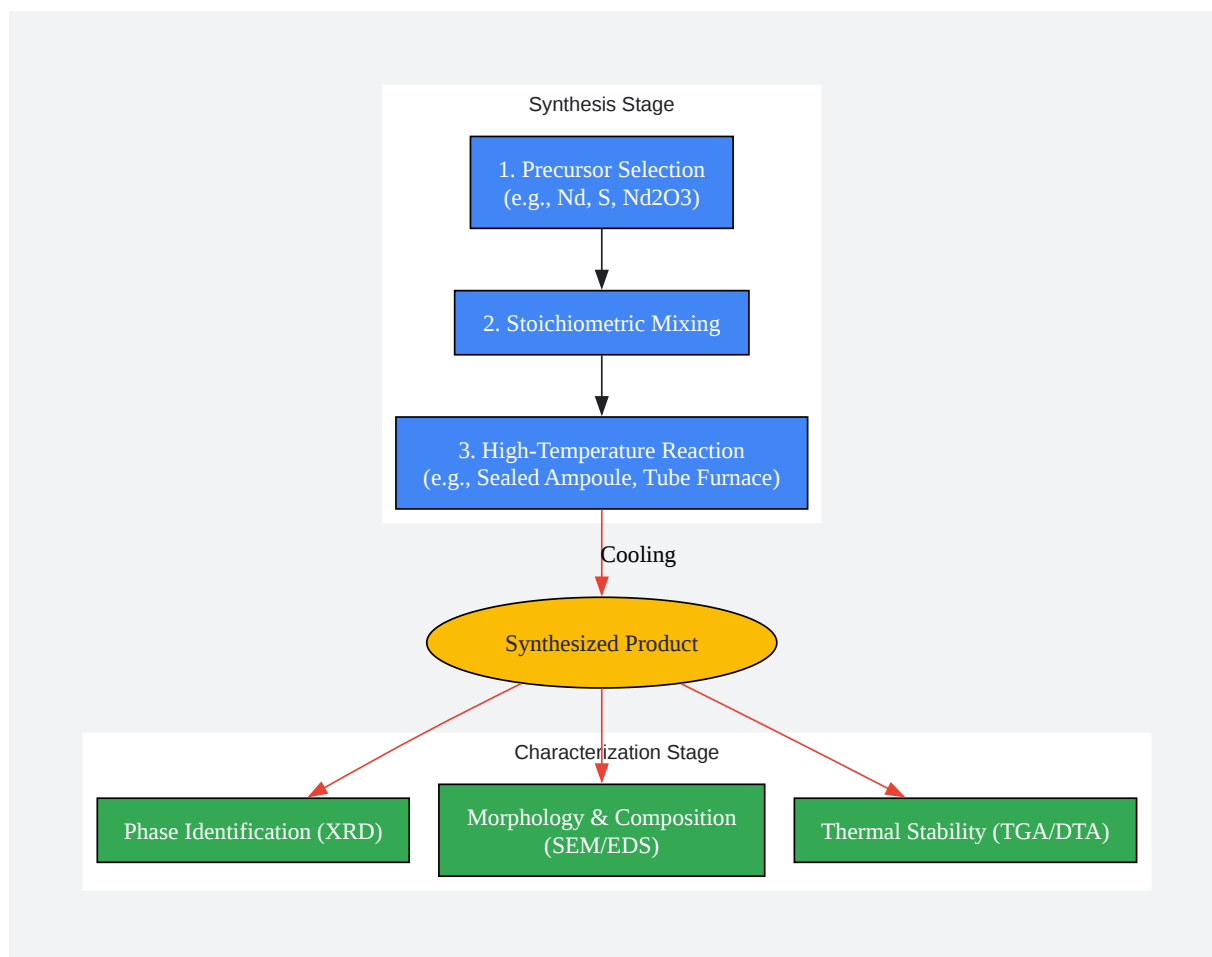
Phase and Workflow Diagrams

The following diagrams, generated using the DOT language, illustrate the relationships between **neodymium sulfide** phases and a typical experimental workflow.



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Logical relationship of major **neodymium sulfide** phases.



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General workflow for **neodymium sulfide** synthesis.

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